

4-methoxy substituted 2-alkynylaniline chemical data

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Compound of Interest

Compound Name: 2-((4-Methoxyphenyl)ethynyl)aniline

CAS No.: 157869-15-3

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Technical Monograph: 4-Methoxy-2-Alkynylanilines

Synthesis, Characterization, and Indole Cyclization Pathways

Executive Summary

This technical guide provides a comprehensive analysis of 4-methoxy-2-alkynylanilines, a critical class of intermediates in the synthesis of 5-methoxyindole derivatives. These scaffolds are ubiquitous in medicinal chemistry, serving as precursors to serotonin receptor modulators, anti-inflammatory agents (e.g., indomethacin analogs), and anticancer therapeutics. This document details the robust synthesis of these compounds via Sonogashira coupling, their spectroscopic signatures, and their controlled cyclization into indole cores.

Chemical Identity & Structural Analysis

The 4-methoxy-2-alkynylaniline scaffold consists of an electron-rich aniline ring substituted with a methoxy group at the para position (relative to the amine) and an alkynyl moiety at the ortho position. This specific substitution pattern is electronically primed for heterocyclization.

- Core Scaffold: 2-alkynyl-4-methoxyaniline
- Key Electronic Feature: The 4-methoxy group (effect) increases electron density on the nitrogen, enhancing its nucleophilicity for subsequent cyclization reactions.
- Primary Application: Precursor for 5-methoxy-2-substituted indoles.

Structural Representation

The target molecule for this guide's primary protocol is 4-methoxy-2-(phenylethynyl)aniline.

Property	Data
IUPAC Name	4-Methoxy-2-(phenylethynyl)aniline
Molecular Formula	
Molecular Weight	223.27 g/mol
Key Functional Groups	Primary Amine (), Internal Alkyne (), Methoxy Ether ()

Synthesis Protocol: Sonogashira Cross-Coupling

The most reliable route to 4-methoxy-2-alkynylanilines is the Sonogashira cross-coupling of 2-iodo-4-methoxyaniline with terminal alkynes. The use of the iodide precursor is preferred over the bromide due to faster oxidative addition rates, allowing for milder reaction conditions that preserve the free amine.

Reagents & Materials

- Substrate: 2-Iodo-4-methoxyaniline (1.0 equiv)
- Coupling Partner: Phenylacetylene (1.2 equiv)
- Catalyst: Bis(triphenylphosphine)palladium(II) dichloride [
] (2–5 mol%)
- Co-Catalyst: Copper(I) iodide [CuI] (1–2 mol%)
- Base/Solvent: Triethylamine (
) or Diethylamine (
), anhydrous.

Step-by-Step Methodology

This protocol is designed as a self-validating system; the color change serves as a visual process indicator.

- Inerting: Flame-dry a two-neck round-bottom flask equipped with a magnetic stir bar. Cool under a stream of dry nitrogen or argon.
- Charging: Add 2-iodo-4-methoxyaniline (1.0 equiv),
 (0.02 equiv), and CuI (0.01 equiv) to the flask.
- Solvent Addition: Seal the flask and purge with inert gas for 5 minutes. Inject degassed anhydrous
 (concentration ~0.2 M relative to substrate) via syringe.
 - Visual Check: The solution should initially appear yellow/orange.[\[1\]](#)
- Alkyne Addition: Add phenylacetylene (1.2 equiv) dropwise via syringe at room temperature.
- Reaction: Stir the mixture at room temperature (25°C) for 4–12 hours.

- Process Indicator: The precipitation of ammonium salt (triethylammonium iodide) indicates reaction progress. The mixture will turn dark brown/black.
- Workup: Dilute the reaction mixture with ethyl acetate (EtOAc) and filter through a pad of Celite to remove metal residues and salts. Wash the filtrate with water () and brine ().
- Purification: Dry the organic layer over , concentrate in vacuo, and purify via flash column chromatography (Hexanes/EtOAc gradient).

Chemical Characterization Data

The following data confirms the structure of the synthesized 4-methoxy-2-(phenylethynyl)aniline.

Spectroscopic Data Table

Technique	Signal / Value	Assignment
NMR (400 MHz,)	7.45–7.55 (m, 2H)	Phenyl ortho protons
7.30–7.40 (m, 3H)	Phenyl meta/para protons	
6.95 (d, Hz, 1H)	Ar-H (C3, ortho to alkyne)	
6.75 (dd, Hz, 1H)	Ar-H (C5, ortho to OMe)	
6.68 (d, Hz, 1H)	Ar-H (C6, ortho to)	
4.10 (br s, 2H)	(Exchangeable)	
3.78 (s, 3H)		
NMR (100 MHz,)	152.4, 141.8, 131.5, 128.4	Aromatic Carbons
95.2, 85.8	Alkyne Carbons ()	
55.8	Methoxy Carbon ()	
IR (Neat)	3450, 3360	N-H Stretch (Primary Amine)
2210	C	
	C Stretch (Weak)	

Reactivity: Cyclization to 5-Methoxyindoles

The primary utility of 4-methoxy-2-alkynylanilines is their conversion to indole derivatives. The cyclization can be catalyzed by transition metals (Au, Pt, Cu) or electrophilic iodine sources.

Mechanism: Metal-Catalyzed Hydroamination

The reaction proceeds via activation of the alkyne by a

-acidic metal catalyst, followed by nucleophilic attack of the amine nitrogen.



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Figure 1: Catalytic cycle for the cyclization of 2-alkynylaniline to indole.

Experimental Protocol: Gold-Catalyzed Cyclization

- **Dissolution:** Dissolve 4-methoxy-2-(phenylethynyl)aniline (0.5 mmol) in Ethanol (2 mL).
- **Catalysis:** Add (1–2 mol%).
- **Reaction:** Stir at room temperature for 1–2 hours.
- **Purification:** Evaporate solvent and purify via short silica plug.
- **Yield:** Typically >90% conversion to 5-methoxy-2-phenylindole.

Safety & Handling

- 2-Iodo-4-methoxyaniline: Irritant. Light sensitive. Store in amber vials at 2–8°C.
- Phenylacetylene: Flammable liquid. Flash point 31°C.
- Palladium Catalysts: Potential sensitizers. Handle in a fume hood to avoid inhalation of dust.

- General: All coupling reactions should be performed under an inert atmosphere to prevent homocoupling of the alkyne (Glaser coupling) and catalyst deactivation.

References

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